

Comparative Analysis of COBRA Gene Expression Across Diverse Plant Organs

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Cobra-1*

Cat. No.: *B1244646*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative overview of the expression of the COBRA (COB) gene and its homologs (COBRA-like, COBL) across various organs of the model plant *Arabidopsis thaliana*. The COBRA gene family encodes glycosylphosphatidylinositol (GPI)-anchored proteins that play a crucial role in cellulose biosynthesis and oriented cell expansion, making them key regulators of plant growth and development.^{[1][2]} Understanding the organ-specific expression patterns of these genes is fundamental for elucidating their precise functions in plant biology and for potential applications in crop improvement and biomaterial development.

Data Presentation: Quantitative Gene Expression Analysis

The following table summarizes the absolute expression levels of the *Arabidopsis thaliana* COBRA gene family members in different organs. The data was computationally extracted from the AtGenExpress developmental series microarray dataset, accessed via the Arabidopsis eFP Browser. The values represent absolute signal intensities and provide a quantitative comparison of transcript abundance.

Gene (AGI ID)	Root	Rosette Leaf	Stem	Flower	Silique (Seeds)
COB (At5g60920)	245.9 ± 25.1	132.7 ± 18.9	350.1 ± 45.3	150.2 ± 20.1	88.4 ± 12.5
COBL1 (At3g02210)	78.2 ± 9.5	65.4 ± 8.1	95.3 ± 11.8	45.1 ± 6.3	30.7 ± 4.9
COBL2 (At3g29810)	45.6 ± 5.8	33.1 ± 4.2	58.9 ± 7.5	25.8 ± 3.9	18.2 ± 2.9
COBL3 (At1g55600)	62.1 ± 7.9	50.3 ± 6.4	75.4 ± 9.1	38.6 ± 5.1	22.9 ± 3.5
COBL4 (At5g15630)	110.3 ± 13.2	85.7 ± 10.1	180.6 ± 22.4	95.2 ± 11.9	60.1 ± 8.3
COBL5 (At5g60950)	35.8 ± 4.7	28.9 ± 3.8	42.1 ± 5.6	18.4 ± 2.9	12.5 ± 2.1
COBL6 (At1g09790)	15.2 ± 2.5	10.8 ± 1.9	20.3 ± 3.1	98.7 ± 12.4	110.5 ± 14.2
COBL7 (At4g16120)	95.4 ± 11.1	110.2 ± 13.5	125.8 ± 15.3	80.3 ± 10.2	75.6 ± 9.8
COBL8 (At3g16860)	120.7 ± 14.3	145.9 ± 17.8	160.4 ± 19.1	100.1 ± 12.7	90.2 ± 11.4
COBL9 (At5g49270)	250.1 ± 28.9	40.5 ± 5.2	35.7 ± 4.8	180.9 ± 22.3	55.3 ± 7.1
COBL10 (At3g20580)	180.3 ± 21.5	150.8 ± 18.4	210.6 ± 25.7	110.4 ± 14.1	95.7 ± 11.9
COBL11 (At4g27110)	88.6 ± 10.3	70.1 ± 8.9	105.2 ± 12.9	55.9 ± 7.3	40.3 ± 5.8

Data represents absolute signal intensity values (mean ± standard error) from the AtGenExpress developmental microarray dataset.

Experimental Protocols

The following is a synthesized protocol for the analysis of COBRA gene expression in *Arabidopsis thaliana* based on established methodologies.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Plant Material and Growth Conditions

- *Arabidopsis thaliana* (e.g., ecotype Col-0) plants are grown on soil or a suitable growth medium (e.g., Murashige and Skoog) under controlled environmental conditions (e.g., 16-hour light/8-hour dark photoperiod at 22°C).
- Plant organs (roots, rosette leaves, stems, flowers, and siliques) are harvested at appropriate developmental stages.
- Harvested tissues are immediately frozen in liquid nitrogen to prevent RNA degradation and stored at -80°C until use.

Total RNA Extraction

- Frozen plant tissue (approximately 100 mg) is ground to a fine powder in liquid nitrogen using a pre-chilled mortar and pestle.[\[5\]](#)[\[8\]](#)
- The powdered tissue is transferred to a tube containing an appropriate RNA extraction buffer (e.g., TRIzol reagent or a buffer containing guanidinium thiocyanate).[\[4\]](#)
- The homogenate is incubated, and then chloroform is added, followed by centrifugation to separate the aqueous (RNA-containing) and organic phases.
- The aqueous phase is carefully transferred to a new tube, and RNA is precipitated using isopropanol.
- The RNA pellet is washed with 75% ethanol, air-dried, and resuspended in RNase-free water.
- The quantity and quality of the extracted RNA are assessed using a spectrophotometer (measuring absorbance at 260 and 280 nm) and by gel electrophoresis to check for integrity.

DNase Treatment and cDNA Synthesis

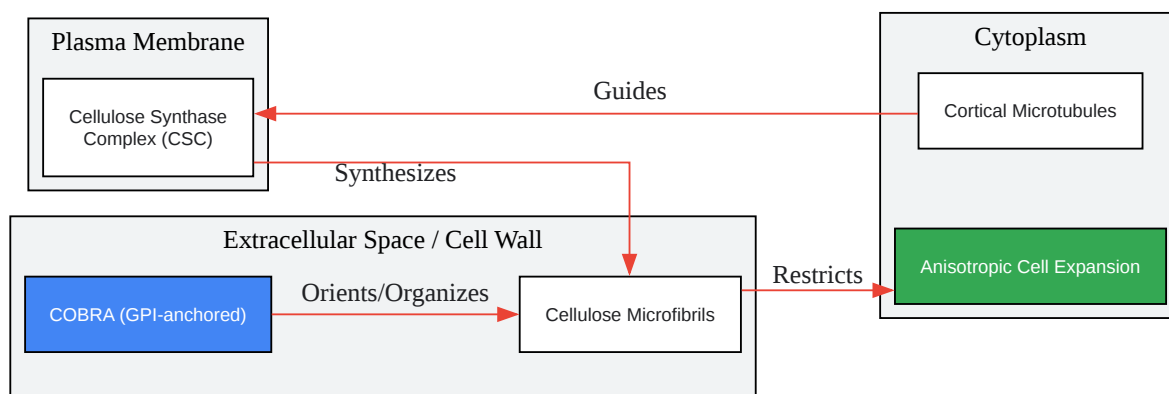
- To remove any contaminating genomic DNA, the extracted RNA is treated with DNase I according to the manufacturer's instructions.
- First-strand complementary DNA (cDNA) is synthesized from 1-2 µg of total RNA using a reverse transcriptase enzyme (e.g., SuperScript III) and oligo(dT) primers or random hexamers.

Quantitative Real-Time PCR (qRT-PCR)

- qRT-PCR is performed using a real-time PCR system and a SYBR Green-based detection method.[\[4\]](#)[\[6\]](#)[\[10\]](#)
- Gene-specific primers for the COBRA family genes and a suitable reference gene (e.g., ACTIN2 or UBIQUITIN10) are designed.
- The PCR reaction mixture typically contains cDNA template, forward and reverse primers, SYBR Green master mix, and nuclease-free water.
- The thermal cycling conditions generally consist of an initial denaturation step, followed by 40 cycles of denaturation, annealing, and extension.[\[10\]](#)
- The relative expression levels of the target genes are calculated using the $2^{-\Delta\Delta C_t}$ method, normalized to the expression of the reference gene.[\[4\]](#)

Mandatory Visualization

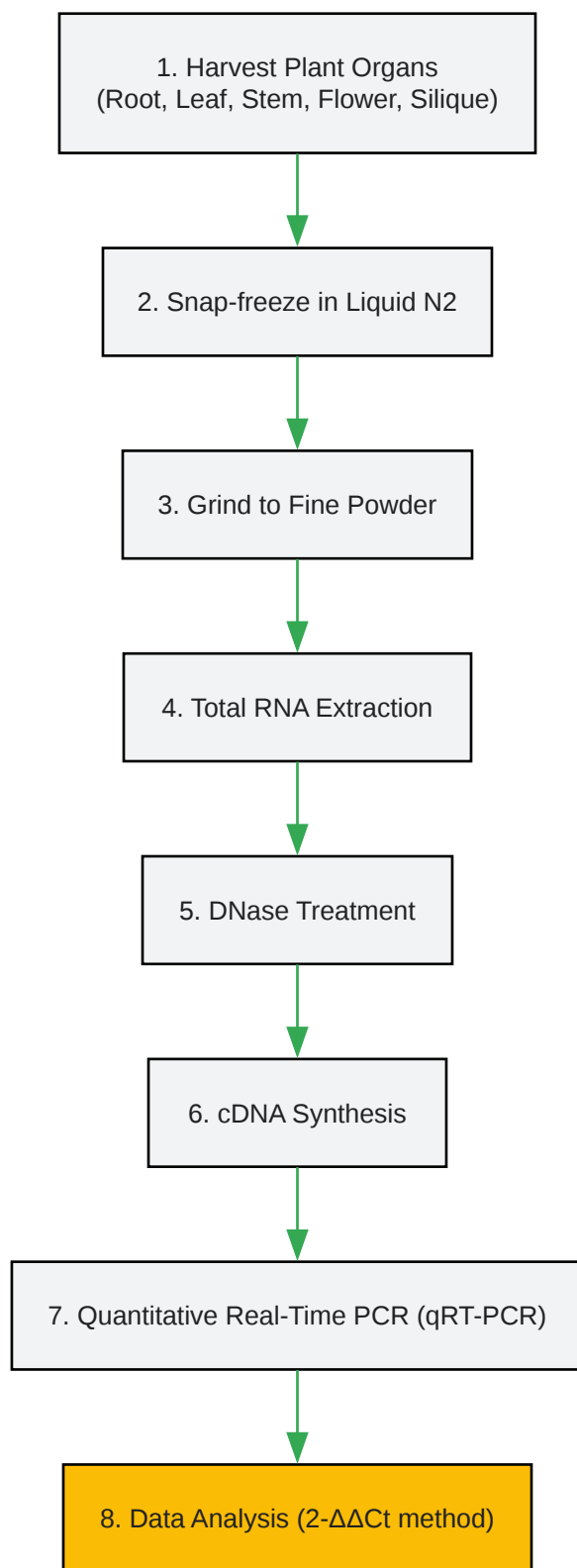
COBRA Signaling Pathway



[Click to download full resolution via product page](#)

Caption: Role of COBRA in cellulose biosynthesis and cell expansion.

Experimental Workflow for COBRA Gene Expression Analysis



[Click to download full resolution via product page](#)

Caption: Workflow for analyzing COBRA gene expression.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. The COBRA Family of Putative GPI-Anchored Proteins in Arabidopsis. A New Fellowship in Expansion - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Combining Expression and Comparative Evolutionary Analysis. The COBRA Gene Family - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. DNA-free RNA isolation protocols for Arabidopsis thaliana, including seeds and siliques - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 4. RNA Extraction and Quantitative RT-PCR (qRT-PCR) Analysis [[bio-protocol.org](https://www.bio-protocol.org/)]
- 5. arabidopsis.org [arabidopsis.org]
- 6. Quantitative Reverse Transcription-qPCR-Based Gene Expression Analysis in Plants | Springer Nature Experiments [experiments.springernature.com]
- 7. bartellab.wi.mit.edu [bartellab.wi.mit.edu]
- 8. nanoporetech.com [nanoporetech.com]
- 9. Optimization of quantitative reverse transcription PCR method for analysis of weakly expressed genes in crops based on rapeseed - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 10. Quantitative expression analysis of selected transcription factors in pavement, basal and trichome cells of mature leaves from Arabidopsis thaliana - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- To cite this document: BenchChem. [Comparative Analysis of COBRA Gene Expression Across Diverse Plant Organs]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1244646/docs#comparative-analysis-of-cobra-gene-expression-across-diverse-plant-organs>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)